

enzymatic formation of 2,4,4-Trimethylpentanoyl-CoA

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Compound of Interest

Compound Name: 2,4,4-Trimethylpentanoyl-CoA

Cat. No.: B15545924

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An In-Depth Technical Guide on the Enzymatic Formation of **2,4,4-Trimethylpentanoyl-CoA**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide details the enzymatic formation of **2,4,4-Trimethylpentanoyl-CoA**, a branched-chain acyl-coenzyme A thioester. While the dedicated in vivo biosynthetic pathway for this specific molecule is not extensively documented in current literature, this guide extrapolates from the well-established principles of acyl-CoA synthetase mechanisms and chemoenzymatic synthesis strategies for structurally similar compounds. The information provided herein is intended to serve as a foundational resource for researchers seeking to synthesize or study this compound for applications in drug development, metabolic engineering, and biochemical research.

Introduction

Acyl-Coenzyme A (acyl-CoA) thioesters are critical intermediates in a myriad of metabolic pathways, including fatty acid metabolism, the Krebs cycle, and the biosynthesis of complex natural products. The activation of carboxylic acids to their corresponding acyl-CoA derivatives is a thermodynamically unfavorable process that is driven by the hydrolysis of ATP. This activation is catalyzed by a superfamily of enzymes known as acyl-CoA synthetases or ligases (EC 6.2.1.-).

2,4,4-Trimethylpentanoic acid is a branched-chain carboxylic acid. The enzymatic activation of such branched-chain acids is crucial for their catabolism and for their incorporation into various biosynthetic pathways. While the specific acyl-CoA synthetase responsible for the activation of 2,4,4-trimethylpentanoic acid has not been definitively identified, it is plausible that enzymes with broad substrate specificity, particularly those acting on other branched-chain fatty acids, can catalyze this transformation.

The General Enzymatic Reaction

The formation of an acyl-CoA from a free carboxylic acid is a two-step process catalyzed by acyl-CoA synthetases.

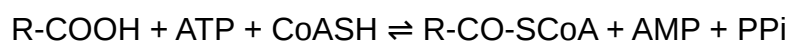
Step 1: Adenylation of the Carboxylic Acid

In the first step, the carboxylate group of the fatty acid attacks the α -phosphate of ATP, forming an acyl-adenylate intermediate and releasing pyrophosphate (PPi).

Step 2: Thioesterification with Coenzyme A

In the second step, the thiol group of Coenzyme A (CoASH) attacks the acyl-adenylate intermediate, forming the acyl-CoA thioester and releasing AMP.

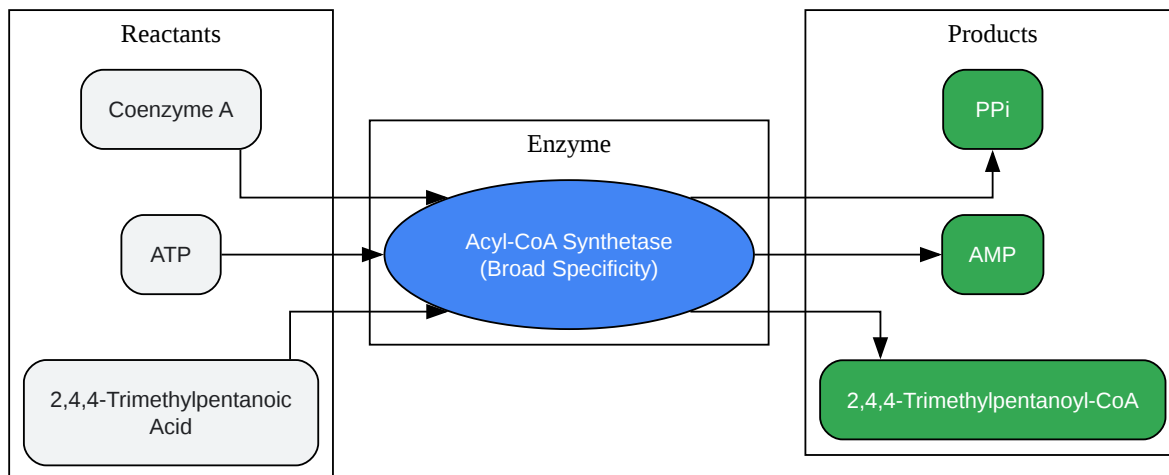
The overall reaction is as follows:

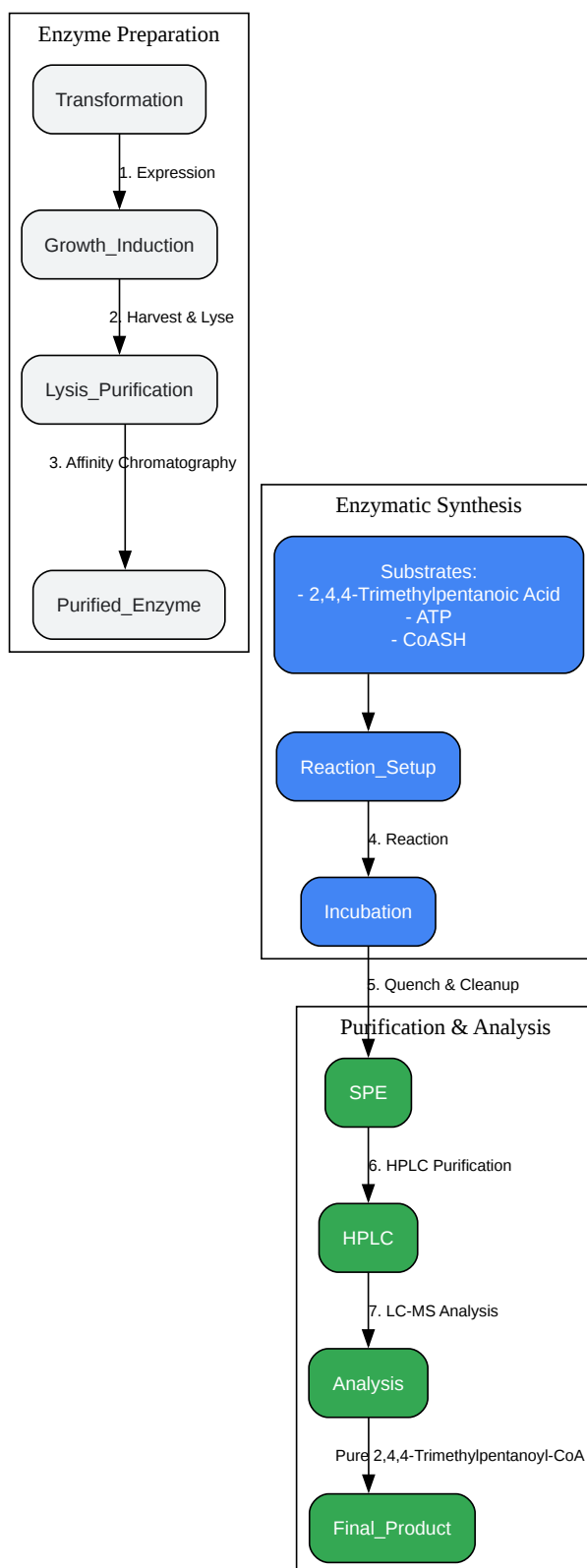


The hydrolysis of pyrophosphate by inorganic pyrophosphatase further drives the reaction in the forward direction.

Potential Enzymatic Pathways

The enzymatic formation of **2,4,4-Trimethylpentanoyl-CoA** is likely carried out by an acyl-CoA synthetase with a relaxed substrate specificity. Several classes of acyl-CoA synthetases are known to activate branched-chain fatty acids.





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